

Application Note: CGS 19755 in $[^3\text{H}]$ Acetylcholine Release Assays

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Compound of Interest

Compound Name: CGS25155

Cat. No.: B1668548

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Introduction

CGS 19755, also known as Selfotel, is a potent and selective competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.[1][2][3] The NMDA receptor, a key player in excitatory neurotransmission in the central nervous system, is implicated in a variety of physiological and pathological processes, including synaptic plasticity, learning, and memory, as well as excitotoxicity associated with neurodegenerative diseases.[4] Presynaptic NMDA receptors have been identified on cholinergic nerve terminals, where they play a crucial role in modulating the release of acetylcholine (ACh).[5][6] This application note provides detailed protocols and data on the use of CGS 19755 in $[^3\text{H}]$ acetylcholine release assays, a valuable tool for studying the pharmacology of NMDA receptors and their role in cholinergic neurotransmission.

Mechanism of Action

CGS 19755 exerts its effect by competitively binding to the glutamate recognition site on the NMDA receptor, thereby preventing the binding of the endogenous agonist, glutamate.[4] This antagonistic action blocks the influx of Ca^{2+} through the NMDA receptor channel, which is a critical step in triggering the exocytosis of acetylcholine-containing synaptic vesicles from presynaptic terminals.[5] Consequently, CGS 19755 effectively inhibits NMDA-evoked acetylcholine release.

Quantitative Data

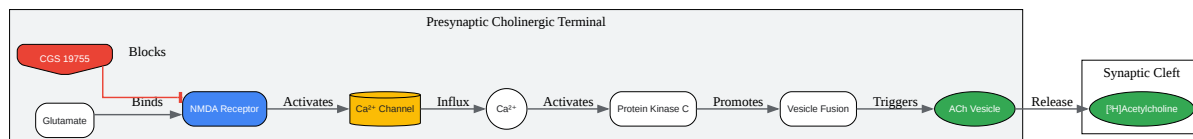
The inhibitory potency of CGS 19755 on NMDA-evoked [^3H]acetylcholine release has been quantified in several studies. The following table summarizes the key pharmacological parameters.

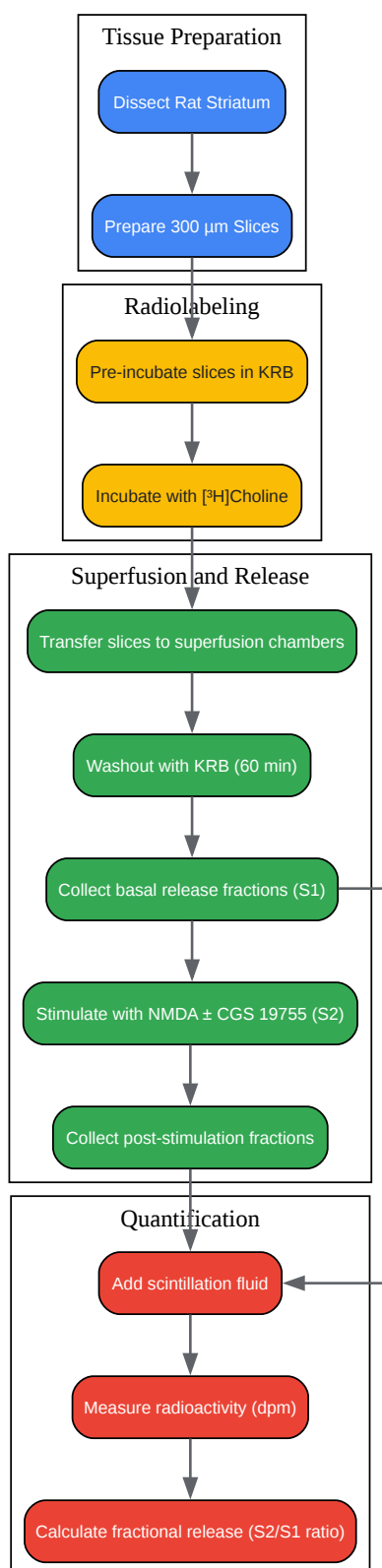
Parameter	Value	Species	Tissue	Assay Condition	Reference
pA ₂	5.93	Rat	Striatal Slices	NMDA-evoked [^3H]acetylcholine release	[1]
pA ₂	5.94	Rat	Striatal Slices	NMDA-evoked [^3H]acetylcholine release	[2] [3]
IC ₅₀	50 nM	Rat	Brain Membranes	Inhibition of [^3H]CPP binding	[2] [3]

pA₂ is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift to the right in an agonist's concentration-response curve. IC₅₀ is the concentration of an inhibitor where the response (or binding) is reduced by half. [^3H]CPP is a radiolabeled competitive NMDA receptor antagonist.

Signaling Pathway

The following diagram illustrates the signaling pathway of NMDA receptor-mediated acetylcholine release and the inhibitory action of CGS 19755.





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- 6. [^3H]acetylcholine release in rat striatal slices is not subject to dopamine heteroreceptor supersensitivity 30 months after 6-hydroxydopamine lesion of the substantia nigra - PubMed [pubmed.ncbi.nlm.nih.gov]
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